

An In-depth Technical Guide to Triethyltin Chloride: Properties, Safety, and Handling

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Compound of Interest

Compound Name:	Triethyltin chloride
CAS No.:	994-31-0
Cat. No.:	B036597

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **triethyltin chloride**, a significant organotin compound utilized in various research and development applications. It details the chemical's properties, summarizes critical safety data, and outlines protocols for safe handling and emergency procedures.

Chemical Identification and Properties

Triethyltin chloride, also known as chlorotriethylstannane, is an organotin compound with the chemical formula $(C_2H_5)_3SnCl$.^{[1][2]} It is primarily used as a laboratory chemical.^[3]

Table 1: Chemical Identifiers for **Triethyltin Chloride**



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Table 2: Physicochemical Properties of **Triethyltin Chloride**



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Safety Data Sheet Summary

Triethyltin chloride is classified as a highly toxic substance. It is fatal if swallowed, inhaled, or in contact with skin.[3][6][7] It is also very toxic to aquatic life with long-lasting effects.[6][7][8]

Table 3: GHS Hazard Classification



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Signal Word: Danger[6]

Hazard Pictograms:



-  alt text
-  alt text

Table 4: Occupational Exposure Limits



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Experimental Protocols: Safe Handling and Emergency Procedures

Given the high toxicity of **triethyltin chloride**, strict adherence to safety protocols is mandatory.

3.1. Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear safety glasses with side-shields and a face shield. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
- **Skin Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. Wear protective clothing.
- **Respiratory Protection:** Use only under a chemical fume hood. In case of inadequate ventilation, wear respiratory protection.[8]

3.2. Handling and Storage

- **Handling:** Wash face, hands, and any exposed skin thoroughly after handling.[8] Do not eat, drink, or smoke when using this product.[8] Do not get in eyes, on skin, or on clothing.[8] Do not breathe dust/fume/gas/mist/vapors/spray.[8] Use only outdoors or in a well-ventilated area.[8] Handle under inert gas.
- **Storage:** Store locked up.[3][8] Store in a well-ventilated place.[8] Keep container tightly closed.[8]

3.3. First-Aid Measures

- **General Advice:** Show the safety data sheet to the doctor in attendance. Immediate medical attention is required.[8]
- **If Inhaled:** Remove victim to fresh air and keep at rest in a position comfortable for breathing.[8] Immediately call a POISON CENTER or doctor/physician.[8] If not breathing, give artificial respiration.[8]
- **In Case of Skin Contact:** Immediately call a POISON CENTER or doctor/physician.[8] Gently wash with plenty of soap and water.[8] Remove/Take off immediately all contaminated clothing.[8] Wash contaminated clothing before reuse.[8]

- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[8] Seek medical advice.[8]
- If Swallowed: Immediately call a POISON CENTER or doctor/physician.[3][8] Rinse mouth. [3][8]

3.4. Spill and Disposal Procedures

- Spill: Ensure adequate ventilation. Use personal protective equipment as required. Keep people away from and upwind of spill/leak. Evacuate personnel to safe areas. Prevent product from entering drains. Soak up with inert absorbent material. Keep in suitable, closed containers for disposal.[8]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[8] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[8]

Visualized Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **triethyltin chloride** in a laboratory setting.



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Caption: Workflow for the safe handling of **triethyltin chloride**.

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References

- [1. americanelements.com](http://americanelements.com) [americanelements.com]
- [2. Triethyltin chloride | Chlorotriethyltin | C₆H₁₅ClSn - Ereztech](#) [ereztech.com]
- [3. fr.cpachem.com](http://fr.cpachem.com) [fr.cpachem.com]
- [4. scbt.com](http://scbt.com) [scbt.com]
- [5. strem.com](http://strem.com) [strem.com]
- [6. static.cymitquimica.com](http://static.cymitquimica.com) [static.cymitquimica.com]
- [7. Triethyltin chloride | C₆H₁₅ClSn | CID 13820 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [8. fishersci.com](http://fishersci.com) [fishersci.com]
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